

# Health and safety information for 3-Dodecene handling

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## Compound of Interest

Compound Name: 3-Dodecene

Cat. No.: B1237925

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## Technical Guide to the Safe Handling of 3-Dodecene

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **3-Dodecene**, including its (Z) and (E) isomers. The information herein is compiled from available safety data sheets and chemical databases. It is intended to provide a thorough understanding of the potential hazards and recommended safety precautions.

## Chemical and Physical Properties

**3-Dodecene** is an unsaturated aliphatic hydrocarbon with the chemical formula  $C_{12}H_{24}$ . It exists as two geometric isomers, (Z)-**3-dodecene** (cis) and (E)-**3-dodecene** (trans). The physical and chemical properties can vary slightly between these isomers.

Table 1: Physical and Chemical Properties of **3-Dodecene** Isomers

Property	(Z)-3-Dodecene	(E)-3-Dodecene
Molecular Formula	C <sub>12</sub> H <sub>24</sub> <a href="#">[1]</a> <a href="#">[2]</a>	C <sub>12</sub> H <sub>24</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	168.32 g/mol <a href="#">[1]</a> <a href="#">[2]</a>	168.32 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	7239-23-8 <a href="#">[1]</a> <a href="#">[3]</a>	7206-14-6 <a href="#">[4]</a>
Boiling Point	212.2 ± 7.0 °C (Predicted) <a href="#">[4]</a>	Not explicitly available
Density	0.764 ± 0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[4]</a>	Not explicitly available
Water Solubility	Insoluble <a href="#">[5]</a>	Insoluble <a href="#">[6]</a>

## Hazard Identification and Classification

The hazard profile of **3-Dodecene** is primarily derived from data on its isomers and related compounds like 1-Dodecene.

Table 2: GHS Hazard Classification for (E)-3-Dodecene

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed <a href="#">[2]</a>
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Flammable Liquids	4	H227: Combustible liquid <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Hazardous to the aquatic environment, long-term hazard	4	H413: May cause long lasting harmful effects to aquatic life <a href="#">[2]</a>

### Summary of Hazards:

- Health Hazards: Overexposure may cause skin and eye irritation.[\[1\]](#) It may also have anesthetic effects, leading to drowsiness, dizziness, and headache.[\[1\]](#) The substance is

considered an aspiration hazard; if swallowed, it can enter the lungs and cause damage.[5]

[7][8] Repeated exposure may cause skin dryness or cracking.[7][8]

- **Fire and Explosion Hazards:** **3-Dodecene** is a combustible liquid.[6][7][8] Vapors are heavier than air and may spread along floors, and can form explosive mixtures with air upon intense heating.[7] Keep away from heat, sparks, open flames, and other ignition sources.[5][7][8]
- **Environmental Hazards:** It is considered very toxic to aquatic life with long-lasting effects.[5][8] It should not be released into the environment.[5]

## Experimental Protocols: Safe Handling Procedures

Detailed experimental protocols for specific applications of **3-Dodecene** are beyond the scope of this guide. However, the following general procedures for safe handling in a laboratory setting are mandatory.

### 3.1. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE. The following provides general guidance.

- **Eye Protection:** Wear chemical safety goggles or a face shield where splashing is possible.[5][7]
- **Hand Protection:** Wear appropriate chemical-resistant gloves.[5][7] The exact material and thickness should be chosen based on the specific breakthrough time and permeation rate for the tasks being performed.
- **Skin and Body Protection:** Wear a lab coat, and consider additional protective clothing to prevent skin exposure.[5][7]
- **Respiratory Protection:** If working in a poorly ventilated area or if vapors or mists are generated, use a NIOSH-approved respirator with an appropriate cartridge.[7]

### 3.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[7][9]

- Provide eyewash stations and safety showers in the immediate vicinity of any area where **3-Dodecene** is handled.

### 3.3. Spill and Leak Procedures

- Small Spills: Absorb with an inert material (e.g., sand, silica gel, universal binder) and place in a suitable, closed container for disposal.[\[5\]](#)[\[8\]](#)
- Large Spills: Evacuate the area. Prevent the spill from entering drains or waterways.[\[5\]](#)[\[8\]](#)  
Contain the spill with absorbent materials.
- Remove all sources of ignition and use spark-proof tools during cleanup.[\[5\]](#)[\[8\]](#)

### 3.4. Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[7\]](#) Store locked up.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[5\]](#)[\[7\]](#) Waste is classified as hazardous.  
[\[5\]](#)

## First Aid Measures

Table 3: First Aid Procedures for **3-Dodecene** Exposure

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[7]</a>
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. <a href="#">[5]</a> <a href="#">[9]</a> Seek medical attention if irritation develops or persists.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. <a href="#">[5]</a> <a href="#">[8]</a> Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.
Ingestion	Do NOT induce vomiting due to the aspiration hazard. <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> If vomiting occurs naturally, have the victim lean forward. Call a physician or poison control center immediately. <a href="#">[5]</a> <a href="#">[8]</a>

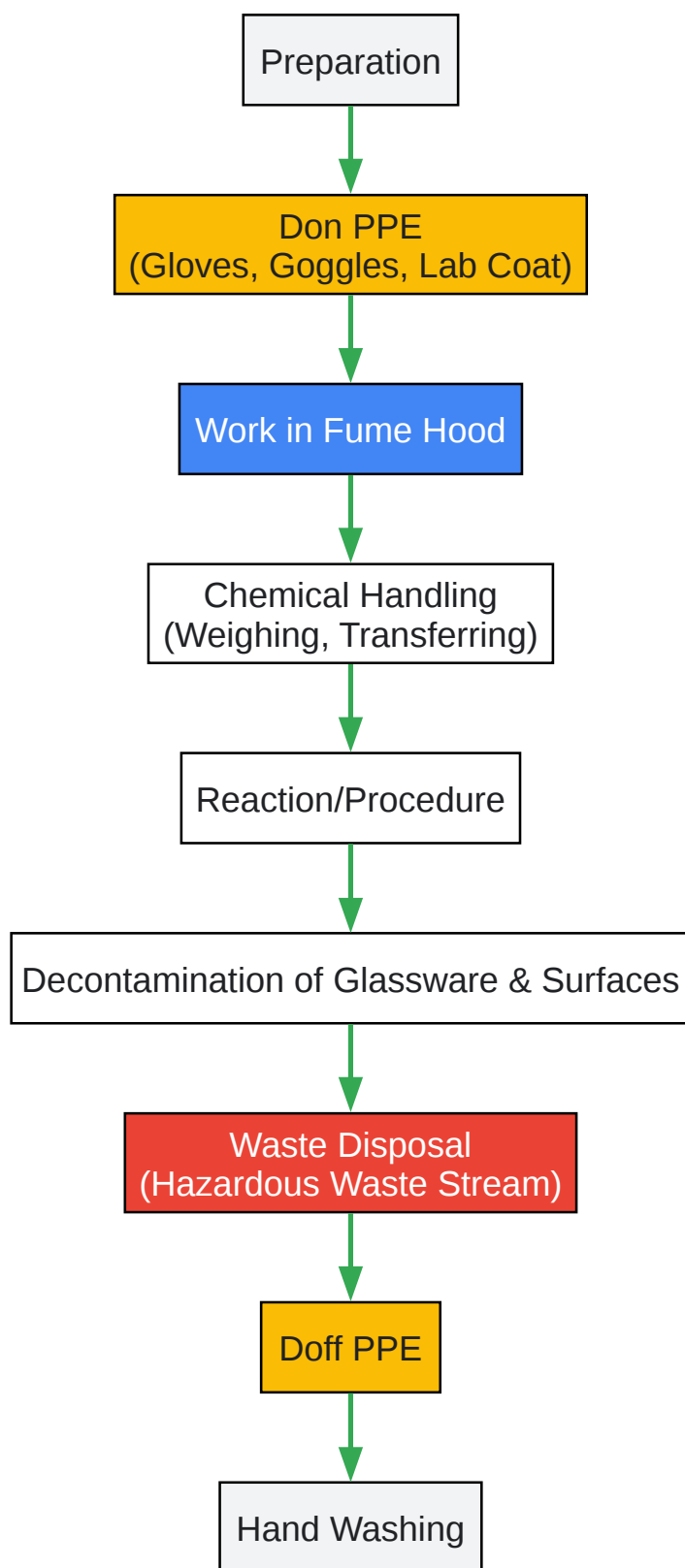
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[\[5\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire.[\[6\]](#)
- Specific Hazards: The material is combustible and may explode when heated.[\[5\]](#)[\[8\]](#) Thermal decomposition can lead to the release of irritating gases and vapors.[\[5\]](#)[\[8\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[7\]](#)

## Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **3-Dodecene**.

Caption: Hazard management workflow for **3-Dodecene**.



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